

Sodium Hexafluoroantimonate (NaSbF₆): A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Sodium hexafluoroantimonate	
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This technical guide provides an in-depth overview of the core physical properties of **sodium hexafluoroantimonate** (NaSbF₆), a versatile inorganic compound with applications in organic synthesis and materials science.[1] The document details its physicochemical characteristics, methods for their determination, and a representative synthesis workflow.

Core Physical and Chemical Properties

Sodium hexafluoroantimonate is a white to off-white crystalline powder.[2][3] It is recognized for the stability of the hexafluoroantimonate anion (SbF_6^-), which is a large, non-nucleophilic anion. This property makes it a valuable counterion for highly reactive cations in various chemical reactions. The compound is air-sensitive and should be handled in an inert atmosphere.[2]

Quantitative Physical Properties

A summary of the key quantitative physical properties of **sodium hexafluoroantimonate** is presented in the table below. It is important to note that there are discrepancies in the reported values for melting and boiling points in the available literature.



Property	Value	Source(s)
Molecular Formula	F ₆ NaSb	[2][4][5]
Molecular Weight	258.74 g/mol	[2][5][6]
Appearance	White to off-white crystalline powder, colorless crystals, or chunks.	[1][2][7][8][9]
Density	3.375 g/mL at 25 °C3.38 g/cm³ at 18 °C	[2][7][10][8]
Melting Point	350 °CNot Applicable	[8][2][3][11]
Boiling Point	19.5 °C at 760 mmHgNot Applicable	[2][3][4][11]
Crystal Structure	Cubic, space group Pa3	[9][12]
Solubility		
in Water	128.6 g/100 g at 20 °C (very soluble)Slightly soluble (with slow hydrolysis)	[8][13][2][6][7][9][10]
in Acetone	Soluble	[1][8]
in Ethanol	Soluble	[1][8]
in Acetonitrile	Soluble	[1]
in Hydrogen Fluoride	0.748 g/100 g at -78 °C	[8]

Experimental Protocols

This section outlines detailed methodologies for the determination of key physical properties of sodium hexafluoroantimonate.

Determination of Melting Point (Thermal Analysis)

Method: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).



Objective: To determine the melting point and thermal stability of NaSbF₆.

Procedure:

- A small, accurately weighed sample (5-10 mg) of NaSbF₆ is placed in an inert crucible (e.g., alumina).
- The crucible is placed in the DSC/TGA instrument.
- The sample is heated at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen or argon) to prevent any reaction with air.
- The heat flow to the sample is measured as a function of temperature. An endothermic peak in the DSC curve indicates a phase transition, such as melting.
- Simultaneously, the TGA measures any mass loss as a function of temperature, which can indicate decomposition.
- The onset temperature of the melting peak in the DSC thermogram is taken as the melting point.

Determination of Density

Method: Gas Pycnometry.

Objective: To determine the true density of the solid material.

Procedure:

- The empty sample chamber of the gas pycnometer is calibrated.
- A known mass of the dry NaSbF₆ powder is placed into the sample chamber.
- The chamber is sealed and purged with a non-reactive gas (e.g., helium) to remove any adsorbed moisture or air.
- The gas is introduced into the reference chamber at a known pressure.
- A valve is opened to allow the gas to expand into the sample chamber.



- The final pressure is measured, and the volume of the solid sample is calculated using the principles of the gas law.
- The density is then calculated by dividing the mass of the sample by its volume.

Determination of Solubility

Method: Shake-Flask Method.[14]

Objective: To determine the solubility of NaSbF₆ in a given solvent at a specific temperature.

Procedure:

- An excess amount of NaSbF₆ is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- After equilibration, the stirring is stopped, and the undissolved solid is allowed to settle.
- A sample of the supernatant saturated solution is carefully withdrawn using a filtered syringe to avoid aspirating any solid particles.
- The concentration of NaSbF₆ in the solution is determined by a suitable analytical technique. Given the presence of antimony, Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS) can be used to accurately determine the antimony concentration, from which the solubility of NaSbF₆ can be calculated.

Determination of Crystal Structure

Method: X-ray Diffraction (XRD).

Objective: To confirm the crystal system and space group of NaSbF₆.

Procedure:

• A fine powder of the NaSbF₆ sample is prepared and mounted on a sample holder.



- The sample is placed in the XRD instrument.
- The sample is irradiated with monochromatic X-rays of a known wavelength (e.g., Cu Kα radiation).
- The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ) .
- The resulting diffraction pattern, a plot of intensity versus 2θ , is analyzed.
- The positions and intensities of the diffraction peaks are used to determine the unit cell parameters and the space group of the crystal structure by comparing the data with crystallographic databases or through ab initio structure determination methods.[15][16]

Synthesis Workflow

The following diagram illustrates a common industrial synthesis route for **sodium hexafluoroantimonate**, starting from sodium antimonate.





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Caption: A flowchart illustrating the synthesis of **sodium hexafluoroantimonate**.



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